

Application Note and Protocol for the Synthesis of N-(4-Methoxyphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(4-Methoxyphenyl)acetamide

Cat. No.: B373975

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Abstract

This document provides a detailed experimental procedure for the synthesis of **N-(4-Methoxyphenyl)acetamide**, also known as p-acetanisidide or methacetin. The synthesis is achieved through the acetylation of 4-methoxyaniline using acetic anhydride. This protocol includes a comprehensive list of materials, step-by-step instructions for the reaction and purification, and methods for product characterization. All quantitative data is summarized for clarity, and a visual representation of the experimental workflow is provided.

Introduction

N-(4-Methoxyphenyl)acetamide is an acetamide compound that serves as a key intermediate in the synthesis of various organic molecules and has applications in the pharmaceutical industry.^{[1][2][3]} It is structurally related to paracetamol, with a methyl group replacing the phenolic hydroxyl hydrogen.^{[1][2]} The synthesis described herein is a classic example of nucleophilic acyl substitution, where the amino group of 4-methoxyaniline attacks the electrophilic carbonyl carbon of acetic anhydride.^{[4][5]} This reaction provides a straightforward and efficient method for the preparation of this valuable compound.

Reaction Scheme

The overall reaction for the synthesis of **N-(4-Methoxyphenyl)acetamide** is as follows:

Reactants: Acetic Anhydride + 4-Methoxyaniline Product: **N-(4-Methoxyphenyl)acetamide** + Acetic Acid

Data Presentation

Parameter	Value	Reference
Reactants		
4-Methoxyaniline (p-Anisidine)	[6]	[6]
Molecular Formula	C ₇ H ₉ NO	
Molecular Weight	123.15 g/mol	
Acetic Anhydride	[7]	[7]
Molecular Formula	C ₄ H ₆ O ₃	
Molecular Weight	102.09 g/mol	
Product		
N-(4-Methoxyphenyl)acetamide	[1][8][9]	[1][8][9]
Molecular Formula	C ₉ H ₁₁ NO ₂	
Molecular Weight	165.19 g/mol	
Melting Point	127.2 - 131 °C	[1][8][9][10][11]
Appearance	Light beige crystalline powder	[2][9]
Solubility	Very soluble in acetone, chloroform, and ethanol.[9] Water solubility: 0.42 g/100 mL (20 °C)[2]	
Reaction Conditions		
Solvent	Dichloromethane (DCM) or Acetic Acid	[12][13]
Temperature	Room Temperature	[12][13]
Reaction Time	Monitored by TLC until completion	[13]

Experimental Protocol

Materials and Reagents

- 4-Methoxyaniline (p-Anisidine)
- Acetic Anhydride
- Dichloromethane (DCM), dry
- Saturated sodium carbonate solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Hexane
- Ethyl acetate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Apparatus for column chromatography
- Rotary evaporator
- Thin Layer Chromatography (TLC) plates (silica gel)

Procedure

- Reaction Setup: To a round-bottom flask, add 4-methoxyaniline (0.7 mL, 6.1 mmol) and dry dichloromethane (18 mL).[\[13\]](#)
- Addition of Acetic Anhydride: While stirring the solution at room temperature, add acetic anhydride (0.7 mL, 7.3 mmol).[\[13\]](#)

- **Reaction Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC) at regular intervals until the starting material (4-methoxyaniline) is consumed.
- **Workup:** Upon completion, transfer the reaction mixture to a separatory funnel and wash with a saturated solution of sodium carbonate to neutralize any excess acetic acid and anhydride.
- **Extraction:** Extract the aqueous layer with dichloromethane. Combine the organic layers.
- **Drying:** Dry the combined organic layers over anhydrous sodium sulfate (Na_2SO_4).
- **Solvent Removal:** Remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography using a hexane/ethyl acetate solvent system to yield pure **N-(4-Methoxyphenyl)acetamide**.[\[13\]](#)
- **Characterization:** Characterize the final product by determining its melting point and acquiring IR and NMR spectra.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Acetic anhydride is corrosive and a lachrymator; handle with care.
- Dichloromethane is a volatile and potentially carcinogenic solvent; avoid inhalation and skin contact.

Visualization of the Experimental Workflow



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